

Application Notes and Protocols: 1-Methylpyrrole-2-acetic Acid as a Pharmaceutical Intermediate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Methylpyrrole-2-acetic acid**

Cat. No.: **B1329608**

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Introduction

1-Methylpyrrole-2-acetic acid and its esters are versatile heterocyclic building blocks utilized in the synthesis of various active pharmaceutical ingredients (APIs). The pyrrole ring, a key structural motif in many biologically active compounds, coupled with the acetic acid side chain, provides a valuable scaffold for drug discovery and development. This intermediate is particularly significant in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and holds potential for the development of agents targeting neurological disorders. Its reactivity allows for the construction of more complex molecules, enabling the exploration of novel therapeutic agents.^[1]

This document provides detailed application notes, experimental protocols, and conceptual diagrams related to the use of **1-Methylpyrrole-2-acetic acid** as a pharmaceutical intermediate.

Physicochemical Properties and Data

A comprehensive understanding of the physicochemical properties of **1-Methylpyrrole-2-acetic acid** and its commonly used methyl ester is crucial for its application in synthesis.

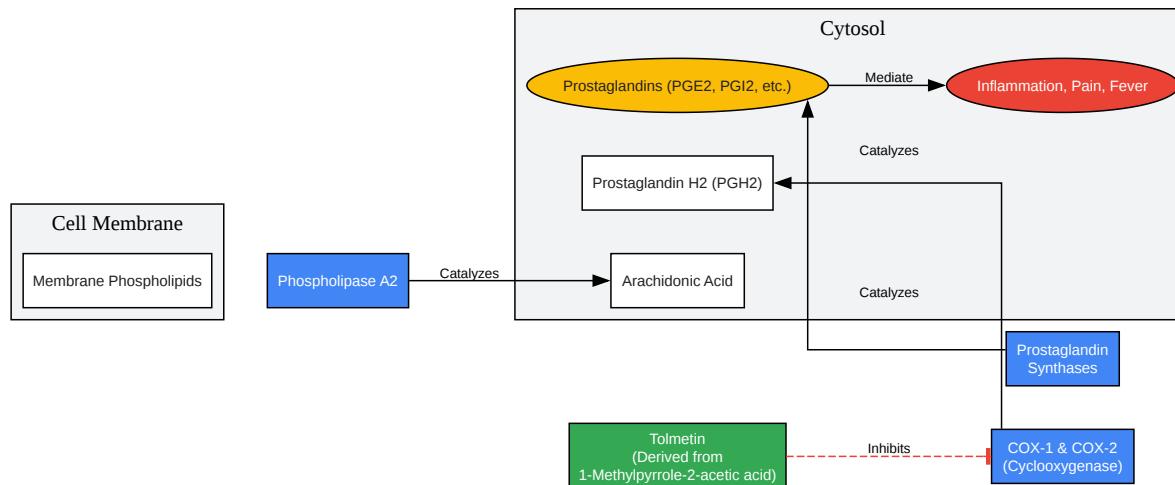
Property	1-Methylpyrrole-2-acetic acid	Methyl 1-methylpyrrole-2-acetate
CAS Number	21898-59-9	51856-79-2
Molecular Formula	C ₇ H ₉ NO ₂	C ₈ H ₁₁ NO ₂
Molecular Weight	139.15 g/mol	153.18 g/mol
Appearance	Solid	Light yellow to brown clear liquid
Melting Point	113 °C	Not applicable
Boiling Point	282.9±15.0 °C (Predicted)	85 °C @ 2 mmHg
Density	1.14±0.1 g/cm ³	1.09 g/mL
pKa	4.48±0.10	Not applicable
Purity (Typical)	≥97%	≥97% (GC)

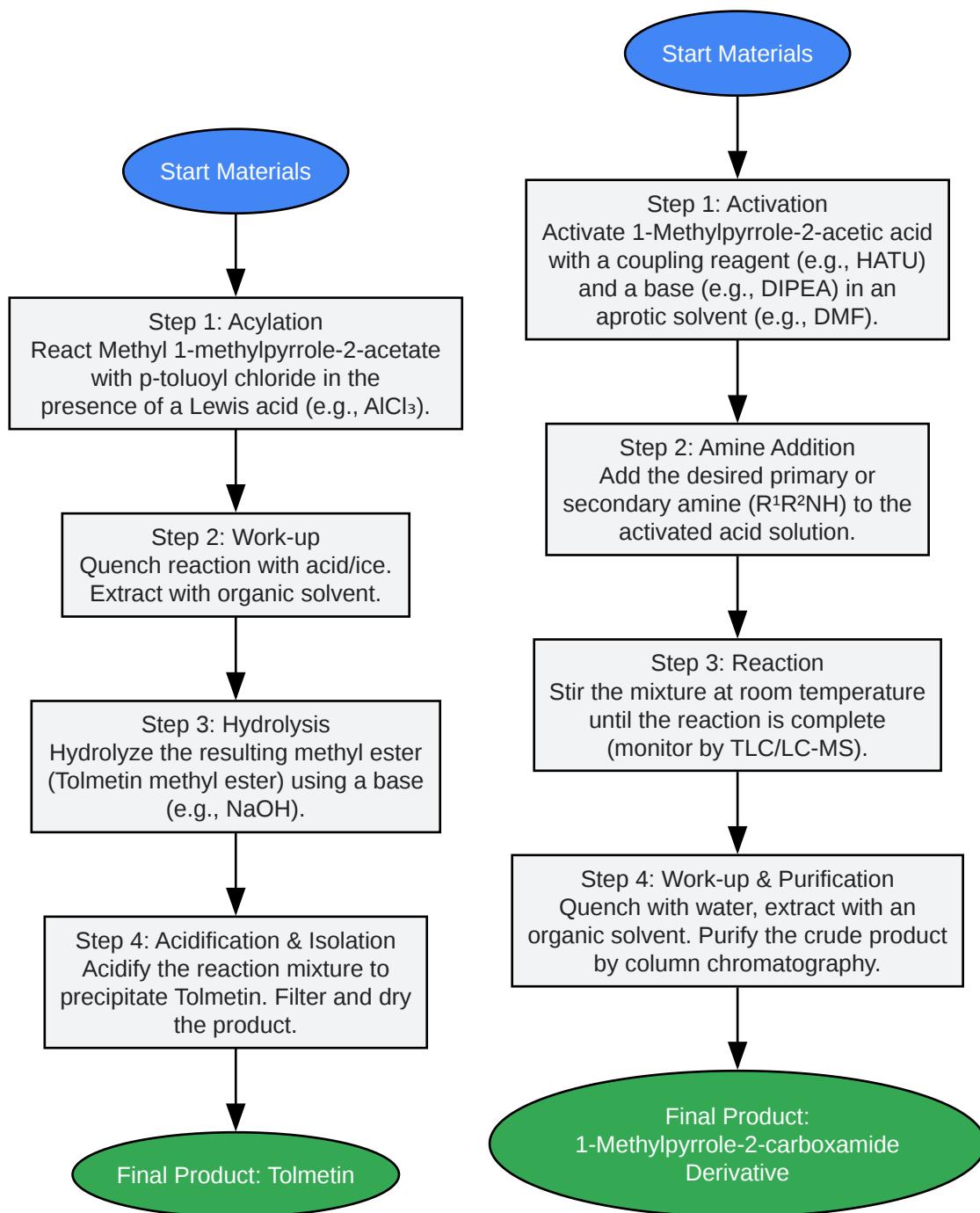
Application 1: Synthesis of Non-Steroidal Anti-inflammatory Drugs (NSAIDs) - Tolmetin

A primary application of **1-Methylpyrrole-2-acetic acid** derivatives is in the synthesis of Tolmetin, a potent NSAID used for the management of pain and inflammation in conditions like rheumatoid arthritis and osteoarthritis.^{[2][3]} Tolmetin functions by inhibiting the cyclooxygenase (COX) enzymes, which are critical for the synthesis of prostaglandins, key mediators of inflammation.^{[1][4]}

Signaling Pathway: Prostaglandin Synthesis and COX Inhibition

The therapeutic effect of Tolmetin is achieved by blocking the conversion of arachidonic acid into prostaglandins. This diagram illustrates the pathway and the point of inhibition.



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